

Application Notes and Protocols: Isostearamidopropyl Morpholine Lactate in Clear Shampoo Systems

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Compound of Interest

Compound Name: *Isostearamidopropyl morpholine
lactate*

Cat. No.: *B12730114*

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These application notes provide a comprehensive overview of the use of **Isostearamidopropyl Morpholine Lactate** (IML) in the formulation of clear shampoo systems. Detailed protocols for evaluating key performance parameters are included to assist in the development and characterization of new shampoo formulations.

Introduction to Isostearamidopropyl Morpholine Lactate

Isostearamidopropyl Morpholine Lactate is a cationic conditioning agent that is particularly well-suited for use in clear shampoo formulations.^{[1][2]} Its primary functions in a shampoo system are to provide anti-static properties and improve the combability and softness of the hair.^{[3][4]} A key advantage of IML is its compatibility with anionic surfactants, which are the primary cleansing agents in most shampoos.^{[1][2]} Unlike some other cationic conditioning agents, IML does not typically lead to the formation of insoluble complexes that can cause cloudiness in the final product, nor does it significantly suppress foam volume.^{[1][2]}

Key Performance Attributes in Clear Shampoos

The incorporation of **Isostearamidopropyl Morpholine Lactate** into a clear shampoo formulation can positively influence several key performance indicators:

- **Clarity:** Maintains the transparency of the shampoo base.
- **Viscosity:** Can contribute to the desired thickness of the formulation.
- **Foam Volume and Stability:** Does not inhibit the generation of a rich and stable lather.
- **Conditioning Effect:** Improves wet and dry combing, reduces static, and enhances hair softness.

Illustrative Quantitative Data

The following tables provide illustrative data on the expected performance of a clear shampoo formulation with varying concentrations of **Isostearamidopropyl Morpholine Lactate**. These values are representative and may vary depending on the specific base formulation.

Table 1: Effect of **Isostearamidopropyl Morpholine Lactate** on Physical Properties of a Clear Shampoo

IML Concentration (% w/w)	Viscosity (cP at 25°C)	Clarity (NTU)
0 (Control)	5000	< 5
1.0	5200	< 5
2.0	5500	< 6
3.0	5800	< 7

Table 2: Effect of **Isostearamidopropyl Morpholine Lactate** on Performance Attributes of a Clear Shampoo

IML Concentration (% w/w)	Initial Foam Height (mm)	Foam Stability (% after 5 min)	Wet Combing Force Reduction (%)
0 (Control)	150	85	0
1.0	148	86	25
2.0	145	88	45
3.0	142	90	60

Experimental Protocols

Detailed methodologies for the evaluation of key shampoo performance parameters are provided below.

Viscosity Measurement

Objective: To determine the viscosity of the shampoo formulation.

Apparatus: Brookfield Rotational Viscometer.

Procedure:

- Equilibrate the shampoo sample to a constant temperature, typically 25°C.
- Select an appropriate spindle and rotational speed based on the expected viscosity of the sample.
- Lower the spindle into the shampoo, ensuring it is immersed to the specified depth and that there are no air bubbles trapped beneath the spindle.
- Allow the spindle to rotate for a set period (e.g., 60 seconds) to achieve a stable reading.
- Record the viscosity reading in centipoise (cP).
- Perform the measurement in triplicate and report the average value.

Clarity (Turbidity) Measurement

Objective: To quantify the clarity of the shampoo formulation.

Apparatus: Nephelometer (Turbidimeter).

Procedure:

- Calibrate the nephelometer using formazin standards according to the manufacturer's instructions.
- Rinse a clean, scratch-free cuvette with the shampoo sample.
- Fill the cuvette with the shampoo sample, taking care to avoid the formation of air bubbles.
- Wipe the outside of the cuvette with a lint-free cloth to remove any fingerprints or smudges.
- Place the cuvette in the nephelometer and take a reading.
- The instrument will provide a direct reading in Nephelometric Turbidity Units (NTU).
- Perform the measurement in triplicate and report the average value.

Foam Height and Stability Assessment (Ross-Miles Method)

Objective: To evaluate the foaming properties of the shampoo.

Apparatus: Ross-Miles foam column.

Procedure:

- Prepare a standardized solution of the shampoo in water of a specified hardness.
- Pour a defined volume of the shampoo solution into the receiver of the Ross-Miles apparatus.
- Pipette a specific volume of the same shampoo solution into the dropping funnel.

- Open the stopcock of the funnel and allow the solution to fall into the receiver, generating foam.
- Once all the solution has been dispensed, immediately measure the initial height of the foam column.
- Record the foam height again after a set time interval (e.g., 5 minutes) to assess foam stability.
- Foam stability can be expressed as a percentage of the initial foam height remaining after the specified time.

Instrumental Wet Combing Analysis

Objective: To quantify the conditioning effect of the shampoo by measuring the force required to comb through wet hair tresses.

Apparatus: Tensile tester equipped with a comb fixture and a load cell.

Procedure:

- Source standardized human hair tresses.
- Cleanse a control tress with a base shampoo (without IML) and a test tress with the shampoo containing IML, following a standardized washing and rinsing protocol.
- Mount the wet hair tress in the tensile tester.
- Initiate the test, which involves pulling the comb through the hair tress at a constant speed.
- The load cell records the force required to comb through the tress.
- The reduction in combing force for the test tress compared to the control tress indicates the conditioning performance.
- Perform multiple combing strokes on each tress and test several tresses for each sample to ensure statistical significance.

Sensory Panel Evaluation

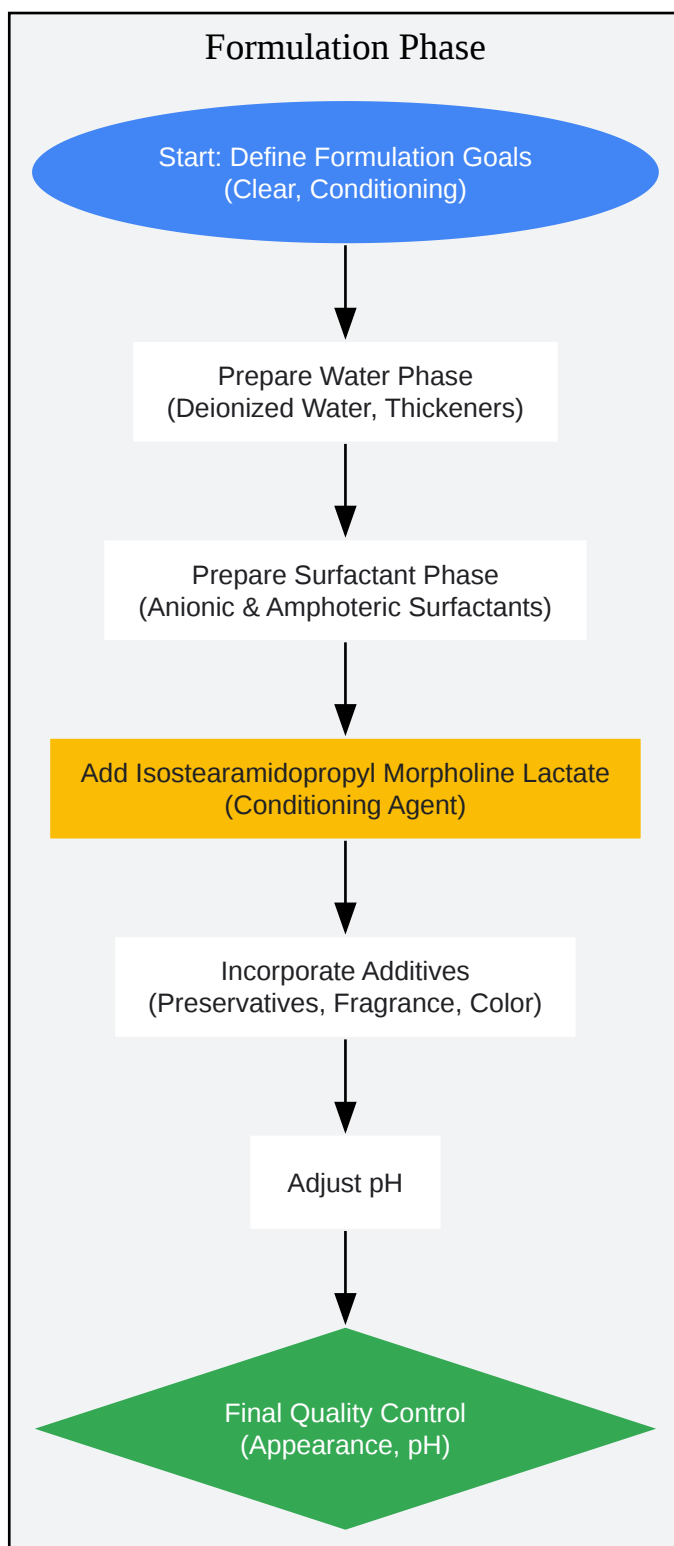
Objective: To assess the conditioning properties of the shampoo through human perception.

Procedure:

- Recruit a panel of trained sensory assessors.
- Provide panelists with coded samples of hair tresses treated with the control and test shampoos.
- Instruct panelists to evaluate specific attributes of the wet and dry hair, such as ease of combing, slipperiness, softness, and smoothness.
- Panelists rate each attribute on a standardized scale (e.g., a 10-point scale).
- Analyze the data statistically to determine if there are significant differences between the samples.

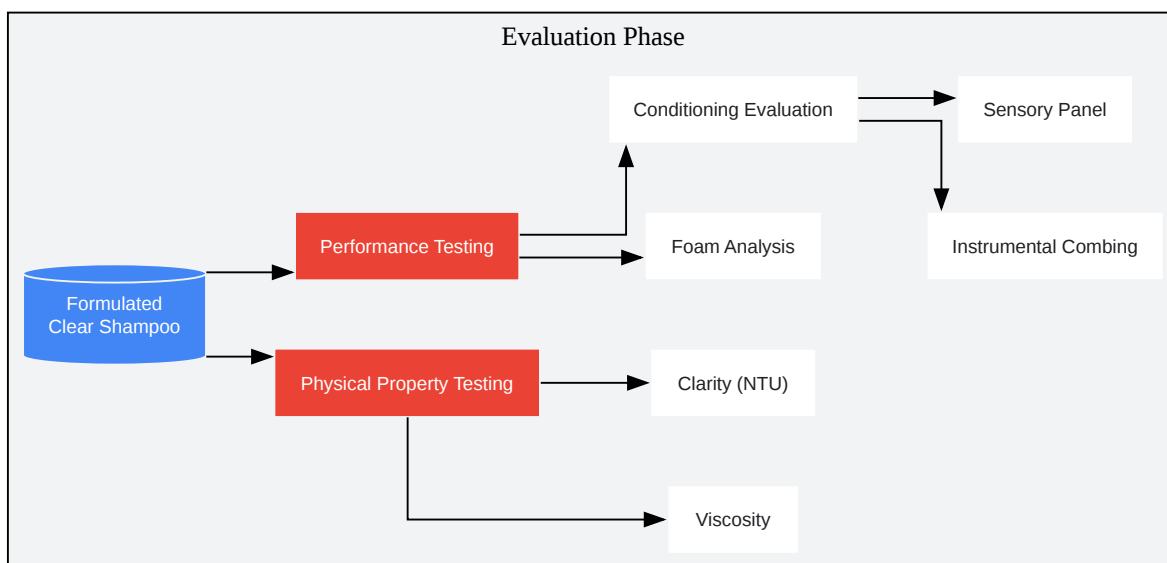
Visualizations

The following diagrams illustrate the logical workflow for formulating and testing a clear shampoo with **Isostearamidopropyl Morpholine Lactate**.



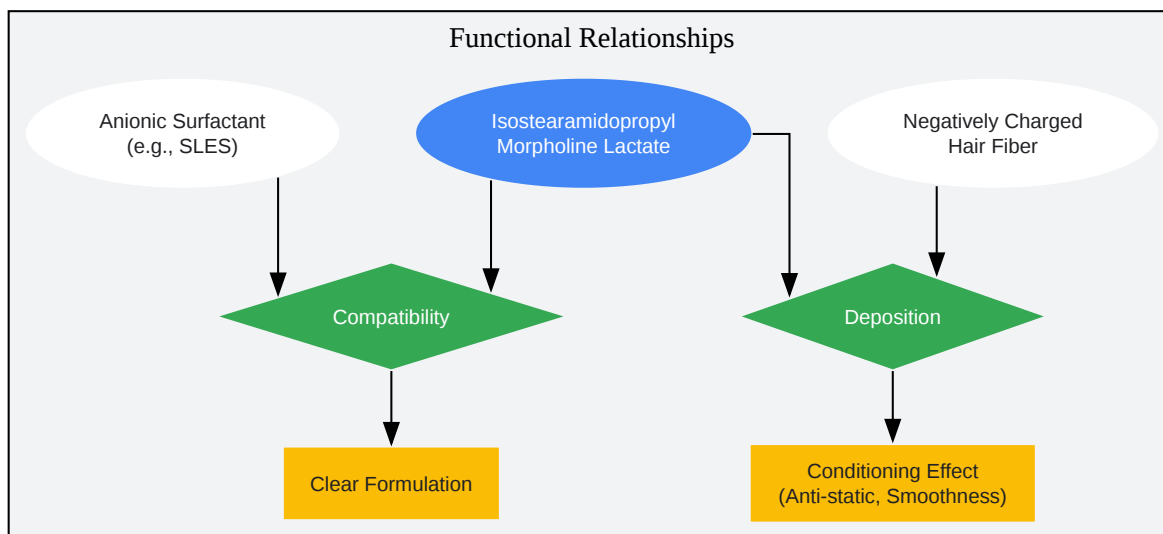
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Caption: Workflow for formulating a clear conditioning shampoo.



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Caption: Workflow for evaluating clear shampoo performance.



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Caption: Functional relationships of IML in a shampoo system.

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